

Stigmasta-4,22,25-trien-3-one, (22E)-: A Preliminary Technical Overview

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Compound of Interest

Compound Name: Stigmasta-4,22,25-trien-3-one,
(22E)-

Cat. No.: B12429909

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Abstract

This document provides a preliminary technical guide on **Stigmasta-4,22,25-trien-3-one, (22E)-**, a steroid compound isolated from *Callicarpa giraldiana*. Due to the limited availability of specific research on this molecule, this report summarizes its known chemical properties and explores the potential biological activities based on related stigmastane derivatives and compounds from the *Callicarpa* genus. This guide aims to serve as a foundational resource for researchers interested in the potential therapeutic applications of this natural product, highlighting areas for future investigation.

Introduction

Stigmasta-4,22,25-trien-3-one, (22E)- is a phytosteroid belonging to the stigmastane class of chemical compounds. It has been identified as a natural product isolated from the herbs of *Callicarpa giraldiana*[1]. While the broader class of stigmastane derivatives has been the subject of various biological studies, specific research on **Stigmasta-4,22,25-trien-3-one, (22E)-** is currently limited in publicly accessible scientific literature. This document compiles the available information and provides a perspective on its potential pharmacological relevance based on analogous compounds.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Stigmasta-4,22,25-trien-3-one, (22E)-** are summarized below. This information is primarily derived from publicly available chemical databases.

Property	Value	Source
Molecular Formula	C ₂₉ H ₄₄ O	PubChem
Molecular Weight	408.66 g/mol	MedChemExpress[1]
CAS Number	848669-09-0	PubChem[2]
Class	Steroid	MedChemExpress[1]
Natural Source	Callicarpa giraldiana	MedChemExpress[1]

Potential Biological Activities and Therapeutic Areas of Interest (Based on Related Compounds)

Direct experimental data on the biological activity of **Stigmasta-4,22,25-trien-3-one, (22E)-** is not readily available. However, the activities of structurally similar stigmastane derivatives and other compounds isolated from the Callicarpa genus suggest potential avenues for research.

Anti-inflammatory Activity

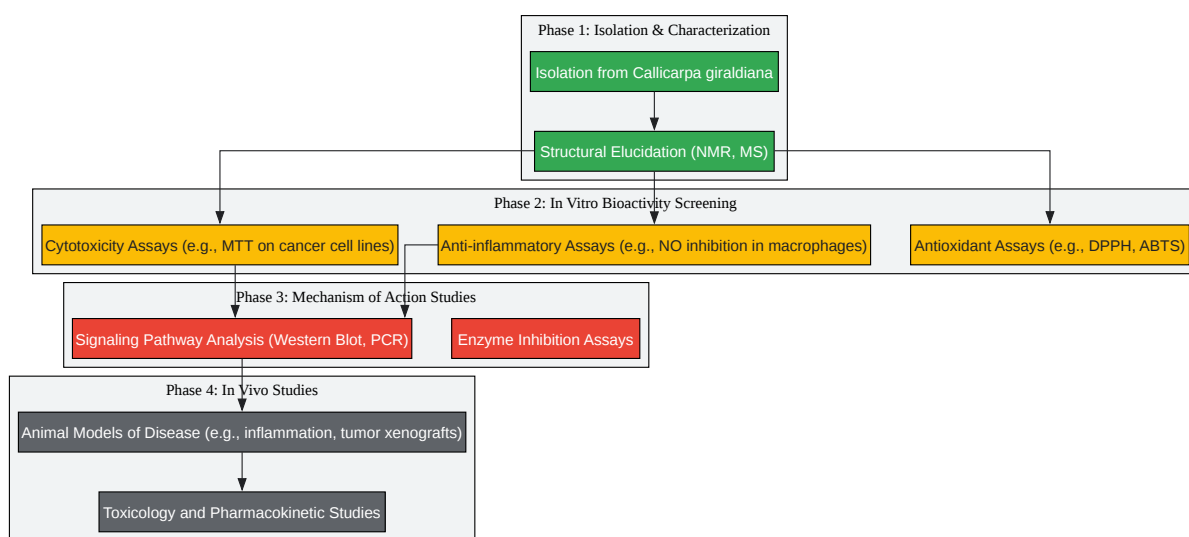
Several studies have demonstrated the anti-inflammatory properties of stigmastane-type steroids. For instance, certain polyhydric stigmastane derivatives have been shown to exert anti-neuroinflammatory effects by suppressing I κ B degradation and inhibiting the PI3K/AKT and p38 MAPK signaling pathways[3][4]. Other oxygenated stigmastane sterols have also shown marked inhibitory activity against TPA-induced inflammation in animal models[5]. Compounds isolated from Alchornea floribunda, including stigmastane steroids, have demonstrated significant inhibition of xylene-induced ear edema[6][7].

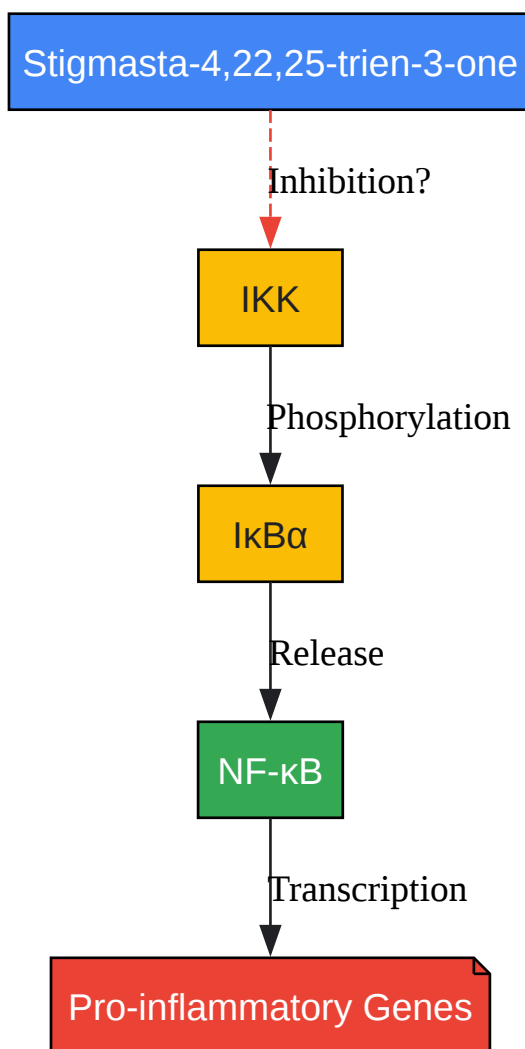
Anticancer Activity

The anticancer potential of stigmasterol and its derivatives has been a subject of investigation. Modifications to the stigmasterol structure have yielded derivatives with improved cytotoxicity against breast cancer cell lines, such as MCF-7 and HCC70[8][9][10][11]. These findings suggest that stigmastane scaffolds could be promising starting points for the development of novel anticancer agents[12]. The genus *Callicarpa* is also known to produce compounds with cytotoxic activities[13].

Proposed Experimental Workflow for Biological Evaluation

Given the lack of specific biological data for **Stigmasta-4,22,25-trien-3-one, (22E)-**, a general experimental workflow for the preliminary screening of a novel natural product is proposed below. This workflow is hypothetical and serves as a guide for future research.





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